

Mutanolysin-Based Methods for Protein Extraction from Bacteria: Application Notes and Protocols

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Compound of Interest

Compound Name: *Mutanolysin*

Cat. No.: *B13387153*

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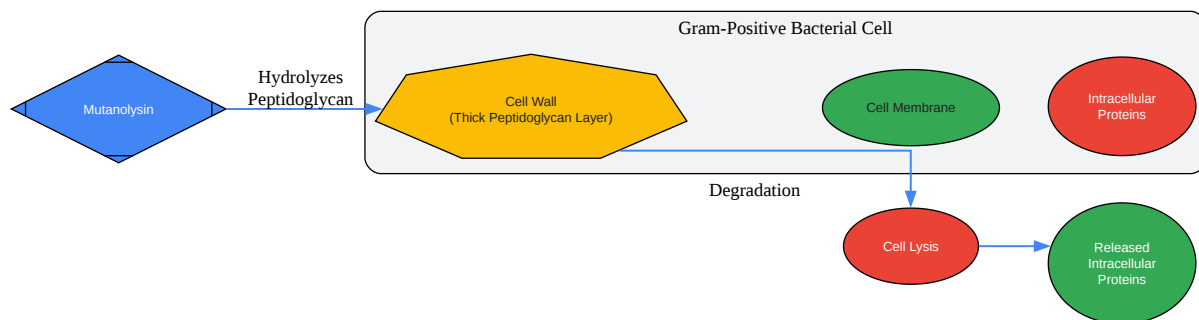
Introduction

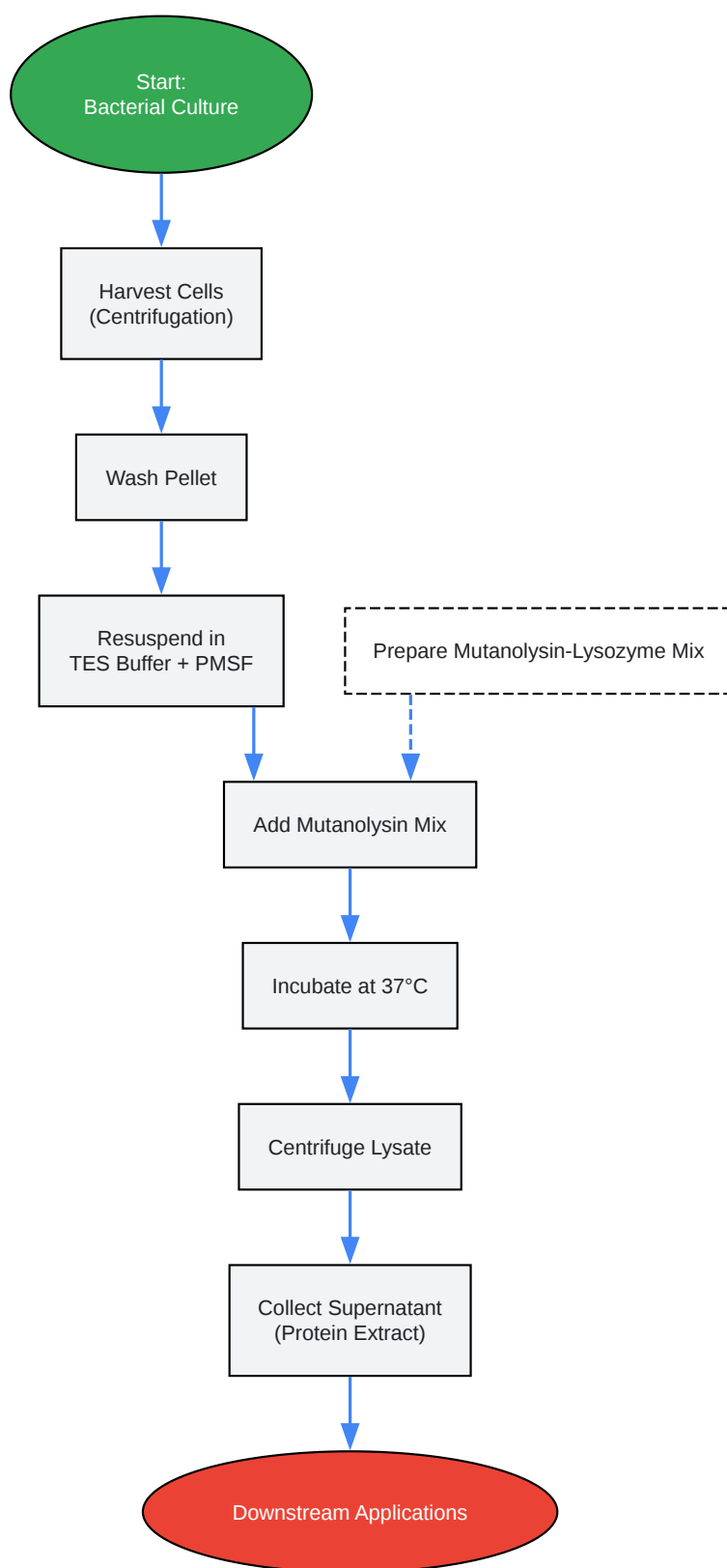
Mutanolysin is a powerful muralytic enzyme that effectively lyses bacterial cells, particularly Gram-positive bacteria, by hydrolyzing the β -N-acetylmuramyl-(1 \rightarrow 4)-N-acetylglucosamine linkages in their peptidoglycan layer.^{[1][2]} This enzymatic approach offers a gentle and efficient alternative to harsh mechanical methods like sonication or French press, which can denature proteins and shear other cellular components. This document provides detailed application notes and protocols for utilizing **mutanolysin** in protein extraction from bacteria, including its synergistic use with lysozyme, and compares its efficacy with other common lysis techniques.

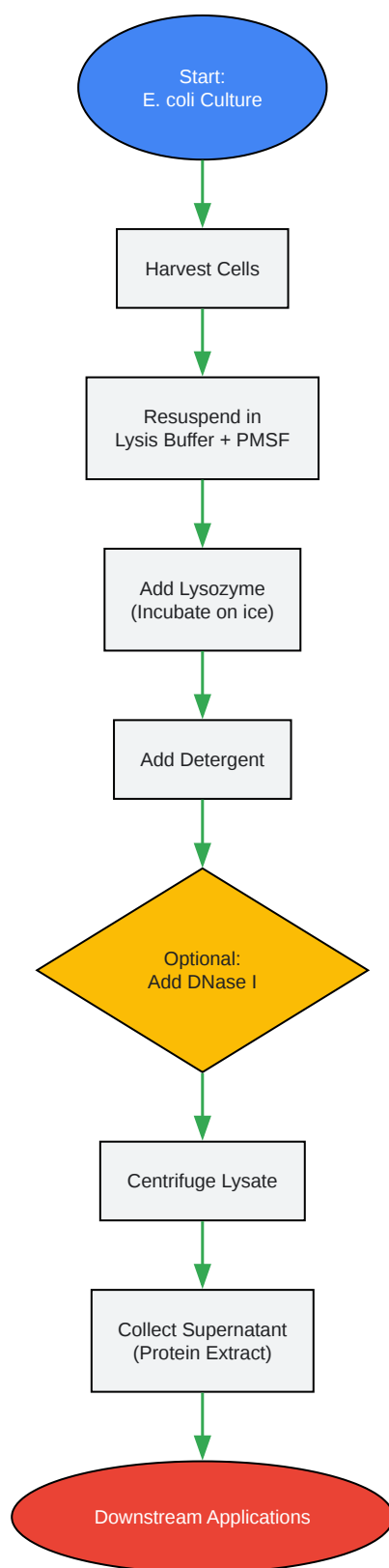
Mechanism of Action

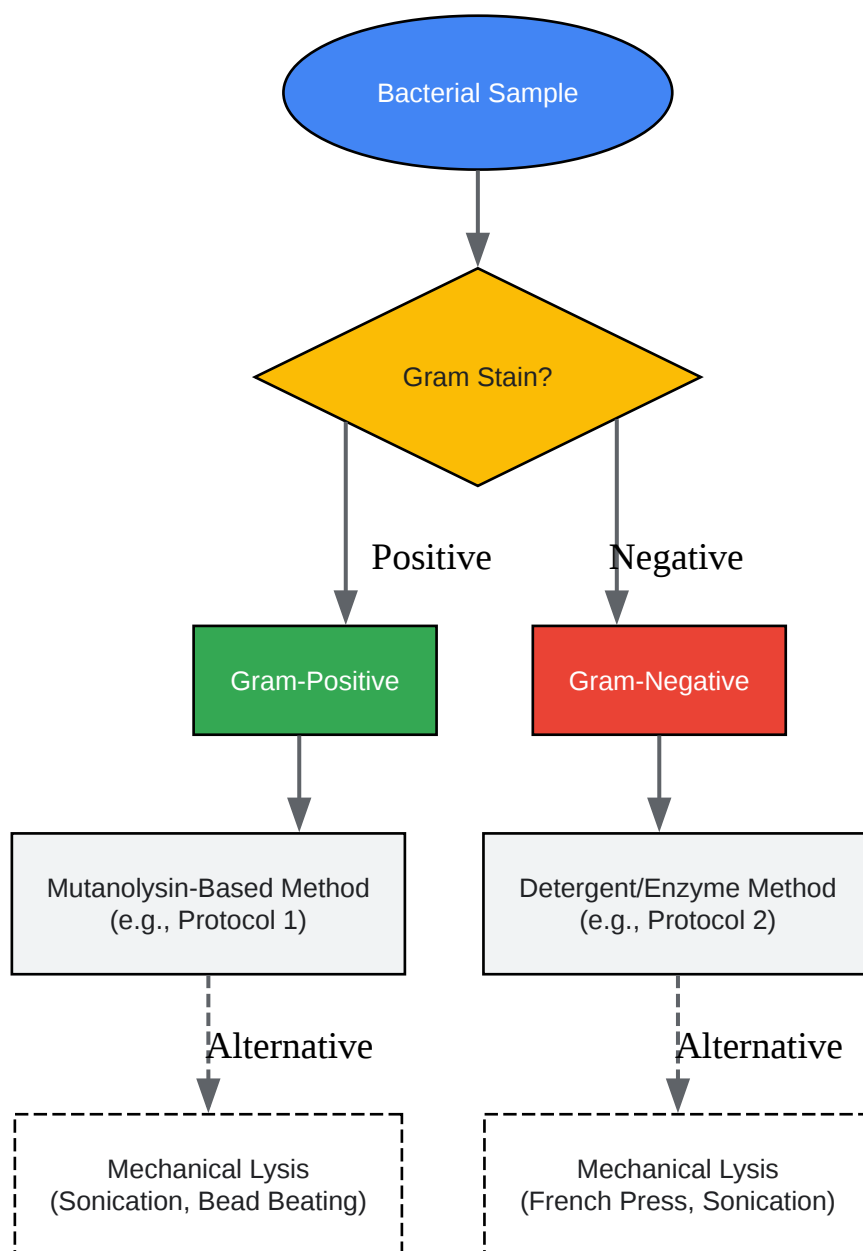
Mutanolysin, derived from *Streptomyces globisporus*, is an N-acetylmuramidase that specifically targets the glycan backbone of the peptidoglycan, a crucial component of the bacterial cell wall.^{[1][2]} Its enzymatic action leads to the degradation of the cell wall, resulting in cell lysis and the release of intracellular proteins.^[1] While highly effective against Gram-positive bacteria, which have a thick, exposed peptidoglycan layer, its efficacy against Gram-negative bacteria is limited due to the presence of an outer membrane that shields the peptidoglycan.

Diagram of **Mutanolysin's** Mechanism of Action









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References

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- 2. 裂解酶 [sigmaaldrich.com]
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